

An In-depth Technical Guide to the Safety of 3-Methoxybutan-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxybutan-1-ol

Cat. No.: B165606

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **3-Methoxybutan-1-ol** (CAS No. 2517-43-3), a versatile solvent and intermediate used in various industrial and research applications. The following sections detail its hazards, handling procedures, and toxicological profile, with quantitative data summarized for clarity and detailed experimental methodologies provided for key studies.

Hazard Identification and Classification

3-Methoxybutan-1-ol is classified as a hazardous chemical.^[1] It is recognized as a flammable liquid and vapor, and is harmful if swallowed.^[1]

GHS Classification:

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3 or 4	H226: Flammable liquid and vapor or H227: Combustible liquid[1][2][3]
Acute toxicity, Oral	Category 4 or 5	H302: Harmful if swallowed or H303: May be harmful if swallowed[1][2]
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation[4]

Note: Classification may vary slightly between suppliers and regulatory bodies.

Signal Word: Warning[1][2]

Hazard Statements:

- Flammable liquid and vapor.[1][3][5]
- Harmful if swallowed.[1]
- May cause eye and skin irritation.[5]
- May cause respiratory and digestive tract irritation.[5]

Precautionary Statements:

- Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[1][2][6]
- Wear protective gloves/protective clothing/eye protection/face protection.[2][6]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- If swallowed: Call a poison center or doctor if you feel unwell.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Methoxybutan-1-ol** is presented below.

Property	Value	Source
Molecular Formula	C5H12O2	[2] [3]
Molecular Weight	104.15 g/mol	[2] [3]
Appearance	Colorless liquid	[5] [7] [8]
Odor	Mild	[9]
Boiling Point	157 - 161 °C	[7] [9] [10]
Melting Point	-85 °C	[7] [8]
Flash Point	46 - 71 °C (closed cup)	[5] [6] [10]
Density	0.920 - 0.928 g/cm ³ at 20-25 °C	[7] [9]
Solubility in Water	Soluble	[7] [9]
Vapor Pressure	0.17 - 0.33 hPa at 20-25 °C	[7]
Auto-ignition Temperature	305 °C	[7]
Refractive Index	1.415 - 1.417 at 20 °C	[8]
Viscosity	3.68 - 3.7 mPa·s at 20 °C	[7] [9]
log Pow (Octanol/Water Partition Coefficient)	0.002 at 25 °C	[7]

Toxicological Information

The toxicological properties of **3-Methoxybutan-1-ol** have not been fully investigated.[\[1\]](#)[\[5\]](#) However, available data on acute toxicity is summarized below.

Endpoint	Species	Route	Value	Source
LD50	Rat (male/female)	Oral	> 2000 mg/kg bw	[7]
LC50	Oncorhynchus mykiss (Rainbow trout)	Inhalation	> 100 mg/L (96h, static)	[1]
LC50	Oryzias latipes (Japanese rice fish)	Inhalation	> 100 mg/L (96h, semi-static)	

Symptoms of Overexposure:

- Inhalation: May cause respiratory tract irritation, coughing, headache, drowsiness, dizziness, and in high concentrations, narcosis and reduced alertness.[5][11][12]
- Skin: May cause skin irritation, dry skin, and a burning sensation.[5][12] Prolonged or repeated contact may lead to dermatitis.[12]
- Eyes: Causes serious eye irritation and redness.[4][12]
- Ingestion: Harmful if swallowed.[1] May cause irritation of the digestive tract, abdominal pain, nausea, and vomiting.[5][12] Aspiration into the lungs may occur, leading to chemical pneumonitis.[11]

Carcinogenicity, Mutagenicity, and Reproductive Toxicity:

- There is no information available to suggest that **3-Methoxybutan-1-ol** is a carcinogen, mutagen, or reproductive toxin.[1][2][7]

Experimental Protocols

Detailed experimental methodologies for the key toxicological endpoints are crucial for the interpretation of safety data. While the specific study reports for **3-Methoxybutan-1-ol** are not publicly available, the cited Safety Data Sheets often refer to standardized OECD (Organisation for Economic Co-operation and Development) guidelines.

Acute Oral Toxicity (as per OECD Guideline 423):

This method is designed to estimate the LD50 of a substance.

- **Test Animals:** Typically, a small number of female rats are used.
- **Dosage:** A stepwise procedure is used where a single dose is administered to a small number of animals. The outcome (survival or death) determines the next dose level.
- **Administration:** The substance is administered by gavage using a stomach tube.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Endpoint:** The LD50 is calculated based on the dose at which mortality is observed.

Acute Toxicity to Fish (as per OECD Guideline 203):

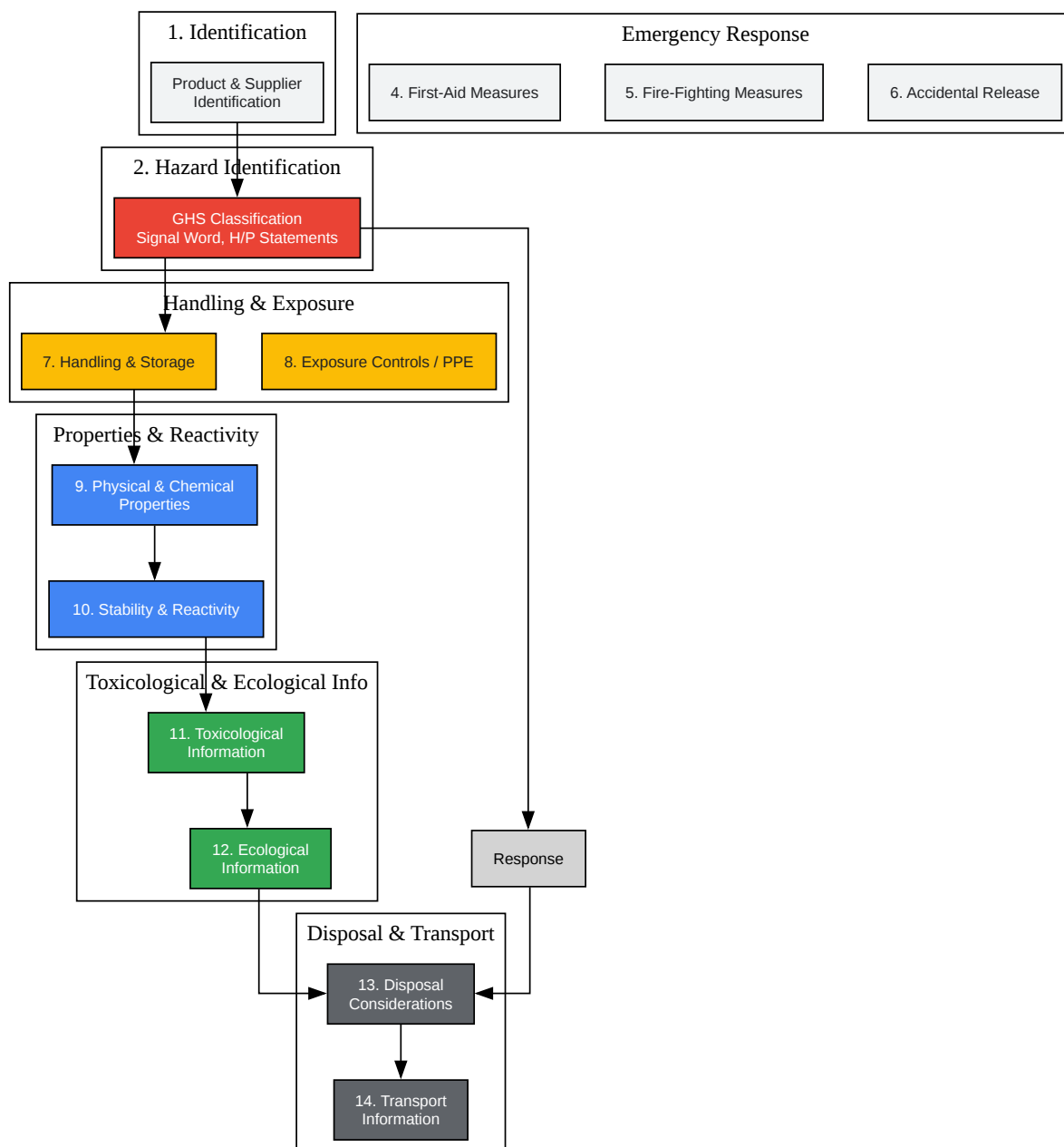
This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour period.

- **Test Species:** Commonly used species include Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- **Test Conditions:** Fish are exposed to a range of concentrations of the test substance in water under controlled conditions (temperature, pH, dissolved oxygen).
- **Duration:** The exposure period is 96 hours.
- **Observation:** Mortality and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The LC50 (Lethal Concentration 50%) is determined by statistical analysis of the mortality data.

Visualized Workflows and Relationships

SDS Information Workflow:

The following diagram illustrates the logical flow of information presented in a Safety Data Sheet, from identification to disposal.

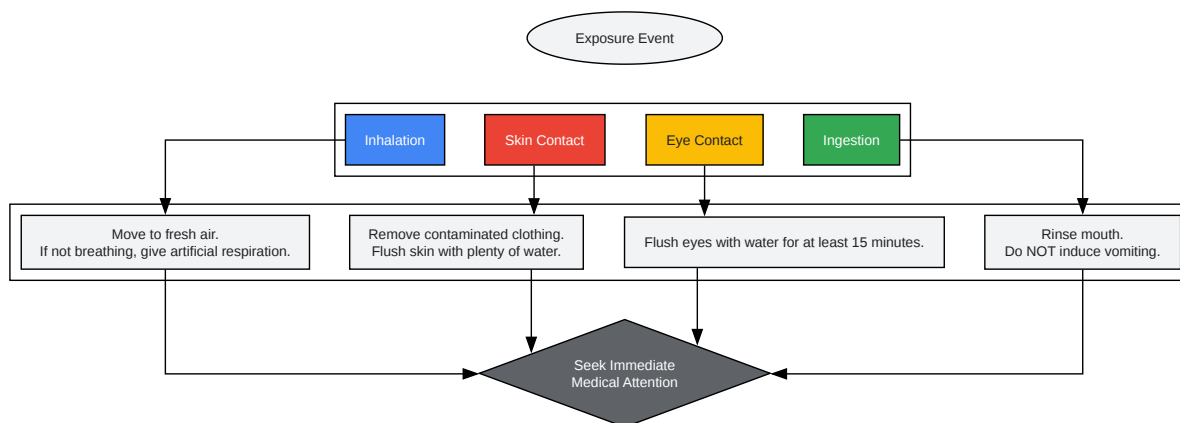


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Caption: Logical flow of information in a Safety Data Sheet.

First-Aid Measures Decision Tree:

This diagram outlines the initial steps to be taken in case of accidental exposure to **3-Methoxybutan-1-ol**.



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Caption: First-aid decision tree for exposure to **3-Methoxybutan-1-ol**.

Handling and Storage

Handling:

- Wash hands thoroughly after handling.[5]
- Use only in a well-ventilated area.[5]

- Ground and bond containers when transferring material to prevent static discharge.[5]
- Use spark-proof tools and explosion-proof equipment.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Keep away from heat, sparks, and open flames.[1][5]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][7]
- Keep away from sources of ignition.[5]
- Store away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[1][5]
- Store in a flammables area.[1][5]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide, or water spray.[12] Water may be ineffective in extinguishing the fire but can be used to cool fire-exposed containers.[5]
- Specific Hazards: Flammable liquid and vapor.[1][5] Vapors are heavier than air and may travel to a source of ignition and flash back.[5] Containers may explode in the heat of a fire.[5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][5]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[7] Remove all sources of ignition.[5][7] Wear appropriate personal protective equipment.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[7] Do not let the product enter drains.[7]
- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, silica gel, universal binder) and place it in a suitable, closed container for disposal.[1][2]

This guide provides essential safety information for the handling and use of **3-Methoxybutan-1-ol**. For complete and detailed information, always refer to the most current Safety Data Sheet provided by the supplier.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of 3-Methoxybutan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165606#3-methoxybutan-1-ol-safety-data-sheet-sds-information]

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